

Unveiling the Therapeutic Promise of Dehydrochromolaenin: A Comparative Analysis

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Compound of Interest

Compound Name: Dehydrochromolaenin

Cat. No.: B144465

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For researchers, scientists, and drug development professionals, this guide offers an objective look into the therapeutic potential of **Dehydrochromolaenin**. Due to the limited availability of direct experimental data on this specific sesquiterpenoid, we will broaden our scope to include related compounds and extracts from the *Chromolaena* genus to provide a comprehensive comparative framework.

Dehydrochromolaenin is a sesquiterpenoid that has been identified in plant species such as *Chromolaena laevigata* and *Curcuma aeruginosa*. While research on this specific compound is in its nascent stages, preliminary in silico studies and the known bioactivities of its plant sources suggest a potential for therapeutic applications, particularly in the realms of anti-inflammatory and antimicrobial activities.

Comparative Analysis of Bioactive Potential

Given the scarcity of quantitative data for **Dehydrochromolaenin**, this guide presents a comparative analysis of the therapeutic potential of extracts from *Chromolaena odorata*, a plant rich in various bioactive compounds, including flavonoids, terpenoids, and alkaloids. This provides a foundational understanding of the potential activities that could be further investigated for **Dehydrochromolaenin** and other related compounds.

Table 1: Comparative Antimicrobial Activity of *Chromolaena odorata* Extracts

Bacterial Strain	Extract Type	Zone of Inhibition (mm)	Minimum Inhibitory Concentration (MIC) (mg/mL)	Reference
Staphylococcus aureus	Ethanollic Leaf Extract	-	5.00	

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